

Application Note: Sulfonyl Hydrazides as Versatile Building Blocks in Heterocyclic Synthesis

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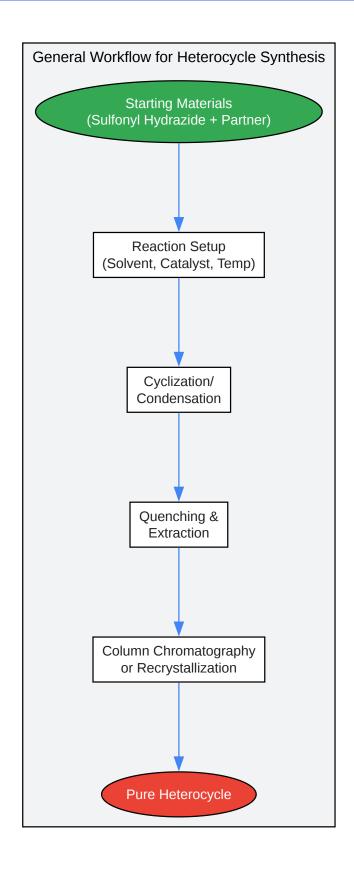
Audience: Researchers, scientists, and drug development professionals.

Introduction Sulfonyl hydrazides have emerged as powerful and versatile reagents in modern organic synthesis.[1][2] Their stability, ease of handling, and commercial availability make them attractive alternatives to traditional sulfur-containing reagents like sulfonyl chlorides or sulfinic acids.[3][4] In recent years, their application has expanded significantly, particularly as building blocks for the construction of nitrogen- and sulfur-containing heterocycles, which are privileged scaffolds in many pharmaceutical agents and bioactive natural products.[1][5] This application note provides an overview of synthetic strategies, detailed experimental protocols, and comparative data for the synthesis of key heterocyclic systems—pyrazoles, triazoles, and thiazoles—using sulfonyl hydrazides.

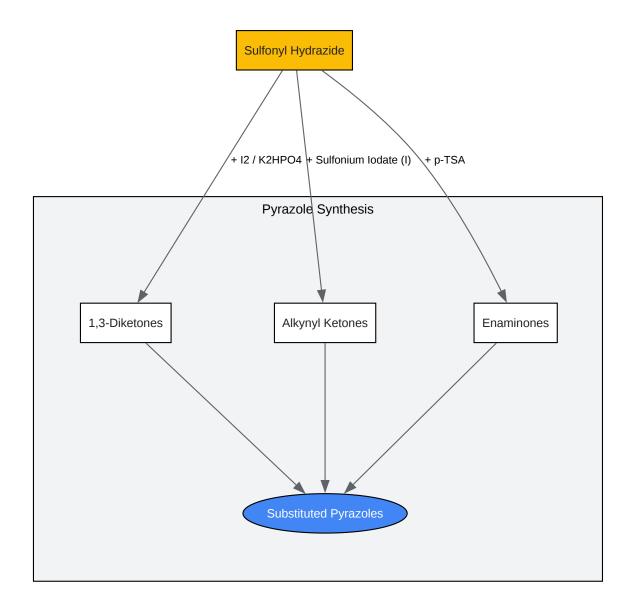
Synthesis of Pyrazoles

Pyrazoles are a class of heterocyclic compounds that form the core of numerous drugs with anticancer, antimicrobial, and anti-inflammatory properties.[6] Sulfonyl hydrazides serve as a convenient source of the N-N bond required for the pyrazole ring formation, reacting with various 1,3-dicarbonyl compounds or their equivalents.

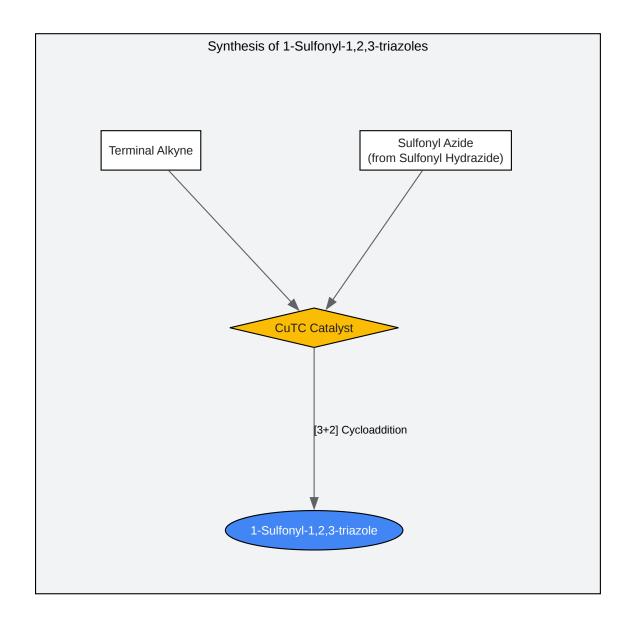




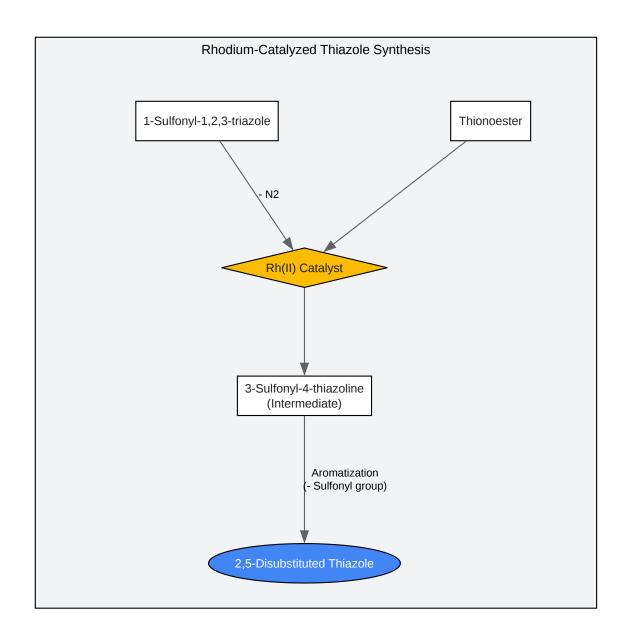












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